

Application Notes: Protocols for Assessing Coenzyme Q (CoQ) Biosynthesis in Δ coq11 Mutants

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Compound of Interest

Compound Name: Coenzyme Q11

Cat. No.: B1434555

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Introduction

Coenzyme Q (CoQ), or ubiquinone, is a vital lipid-soluble antioxidant and an essential component of the mitochondrial electron transport chain, crucial for cellular energy metabolism. [1][2][3] The biosynthesis of CoQ is a complex process involving a suite of nuclear-encoded proteins, many of which assemble into a high molecular weight complex in the inner mitochondrial membrane known as the CoQ synthome.[2][4][5] In *Saccharomyces cerevisiae*, a key model organism for studying CoQ biosynthesis, the genes COQ1 through COQ11 are required for this process.[2][3][5]

Coq11 is a recently identified member of the CoQ synthome, and its deletion leads to significantly impaired CoQ synthesis.[6][7] Interestingly, while Δ coq11 mutants exhibit reduced CoQ levels, the deletion of COQ11 has been shown to rescue the respiratory deficiency observed in mutants of the CoQ chaperone protein, Coq10.[1][8] This suggests Coq11 plays a modulatory role in the biosynthesis and function of CoQ.[1] These application notes provide detailed protocols for researchers, scientists, and drug development professionals to quantitatively assess CoQ biosynthesis and its functional consequences in Δ coq11 mutants.

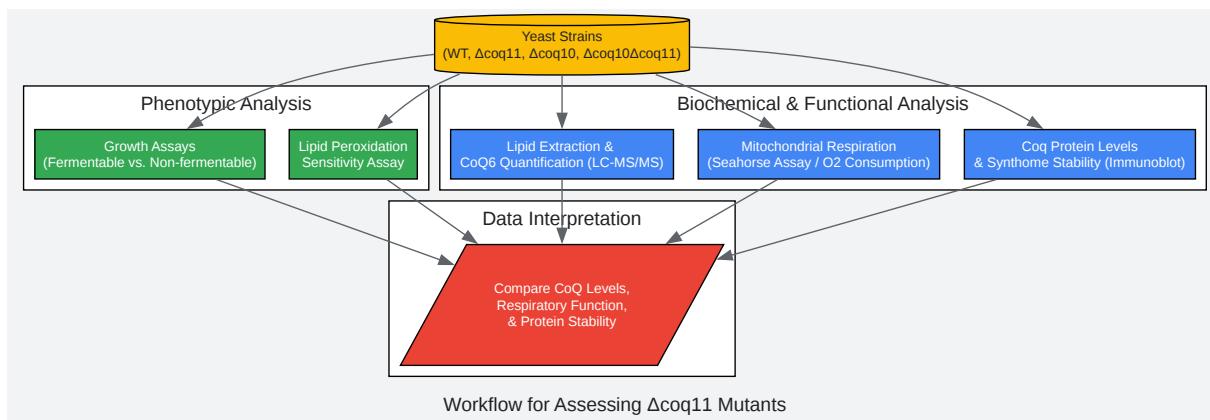
Quantitative Data Summary

The deletion of coq11 significantly impacts the levels of Coenzyme Q. The following table summarizes quantitative data from studies in *S. pombe* and *S. cerevisiae*.

Strain	Genetic Background	CoQ Levels (% of Wild-Type)	Key Findings	Reference
Δ coq11	<i>S. pombe</i>	~2-4%	Coq11 is essential for CoQ10 synthesis.	[6]
Δ coq11	<i>S. cerevisiae</i>	Impaired	Required for efficient de novo Q6 biosynthesis.	[4][7]
coq10 Δ	<i>S. cerevisiae</i>	Decreased	Coq10 is required for efficient CoQ6 biosynthesis.	[9]
coq10 Δ coq11 Δ	<i>S. cerevisiae</i>	Decreased (similar to coq10 Δ)	Deletion of COQ11 does not restore CoQ6 levels in a coq10 Δ background, but rescues respiratory function.	[1][9]

Visualizations

Diagram 1: CoQ Biosynthesis Pathway in Yeast



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References

- 1. COQ11 deletion mitigates respiratory deficiency caused by mutations in the gene encoding the coenzyme Q chaperone protein Coq10 [escholarship.org]
- 2. portlandpress.com [portlandpress.com]
- 3. Coenzyme Q10 deficiencies: pathways in yeast and humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Characterization of the novel coenzyme Q biosynthetic polypeptide Coq11, and other proteins involved in the production and regulation of Q6 [escholarship.org]
- 5. refp.coqlife.org [refp.coqlife.org]

- 6. Identification of novel coenzyme Q10 biosynthetic proteins Coq11 and Coq12 in *Schizosaccharomyces pombe* - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Identification of Coq11, a New Coenzyme Q Biosynthetic Protein in the CoQ-Synthome in *Saccharomyces cerevisiae* - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Nonfunctional coq10 mutants maintain the ERMES complex and reveal true phenotypes associated with the loss of the coenzyme Q chaperone protein Coq10 - PMC [pmc.ncbi.nlm.nih.gov]
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